

Application Note: Comprehensive Analytical Characterization of 1-(Pyrazin-2-yl)azetidin-3-ol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-(Pyrazin-2-yl)azetidin-3-ol

CAS No.: 1342906-03-9

Cat. No.: B1468918

[Get Quote](#)

Abstract

This document provides a comprehensive guide to the analytical methods for the structural elucidation, purity assessment, and quantification of **1-(Pyrazin-2-yl)azetidin-3-ol**, a heterocyclic compound of interest in pharmaceutical research and drug development. As a key building block, its unambiguous characterization is critical for ensuring the quality, safety, and efficacy of subsequent active pharmaceutical ingredients (APIs). This guide details integrated analytical workflows employing chromatographic and spectroscopic techniques, including High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), Nuclear Magnetic Resonance (NMR) Spectroscopy, and Fourier-Transform Infrared (FTIR) Spectroscopy. The protocols are designed for researchers, quality control analysts, and drug development professionals, with a focus on the scientific rationale behind methodological choices to ensure robust and reproducible results.

Introduction: The Need for Rigorous Characterization

1-(Pyrazin-2-yl)azetidin-3-ol is a bifunctional molecule featuring a pyrazine ring, a common scaffold in biologically active compounds, and a strained azetidine ring bearing a hydroxyl group. This unique combination of functionalities makes it a valuable synthon for creating novel chemical entities. The azetidine ring, in particular, is a "four-membered nitrogen-containing heterocyclic ring that has been found to exhibit biological activities" and is a core component of many antibiotics^[1]. The pyrazine moiety is also a well-known pharmacophore.

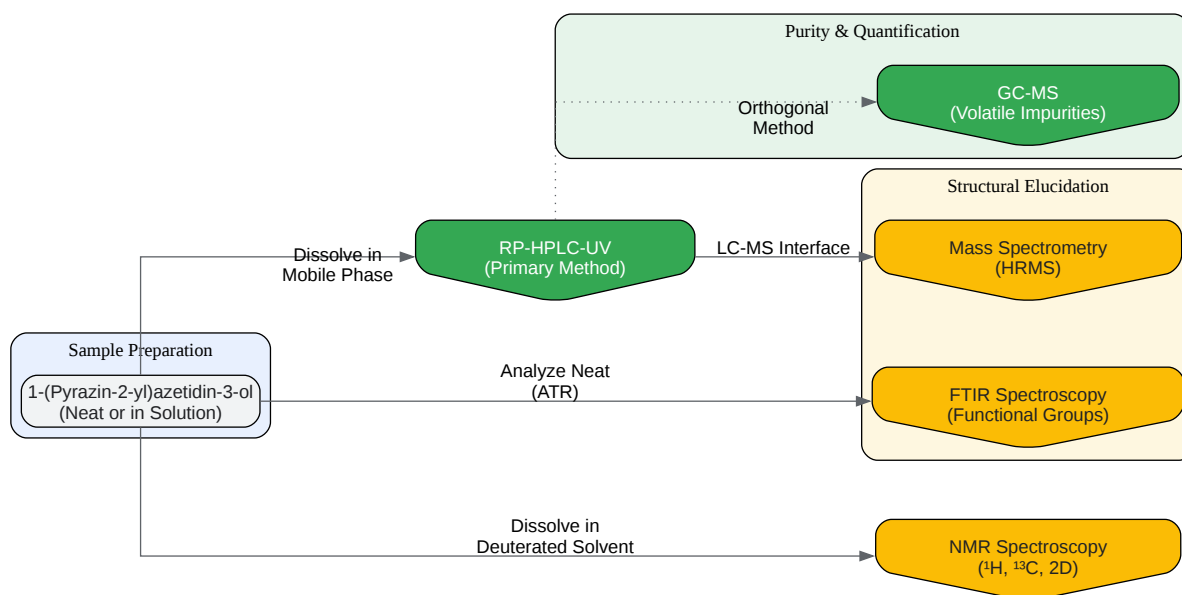
Given its role as a precursor, the identity, purity, and stability of **1-(Pyrazin-2-yl)azetidin-3-ol** must be unequivocally established. Impurities, isomers, or degradation products can have significant downstream effects on reaction yields, impurity profiles of the final API, and ultimately, biological activity and patient safety. This application note presents a multi-faceted analytical strategy to provide a complete chemical picture of the molecule.

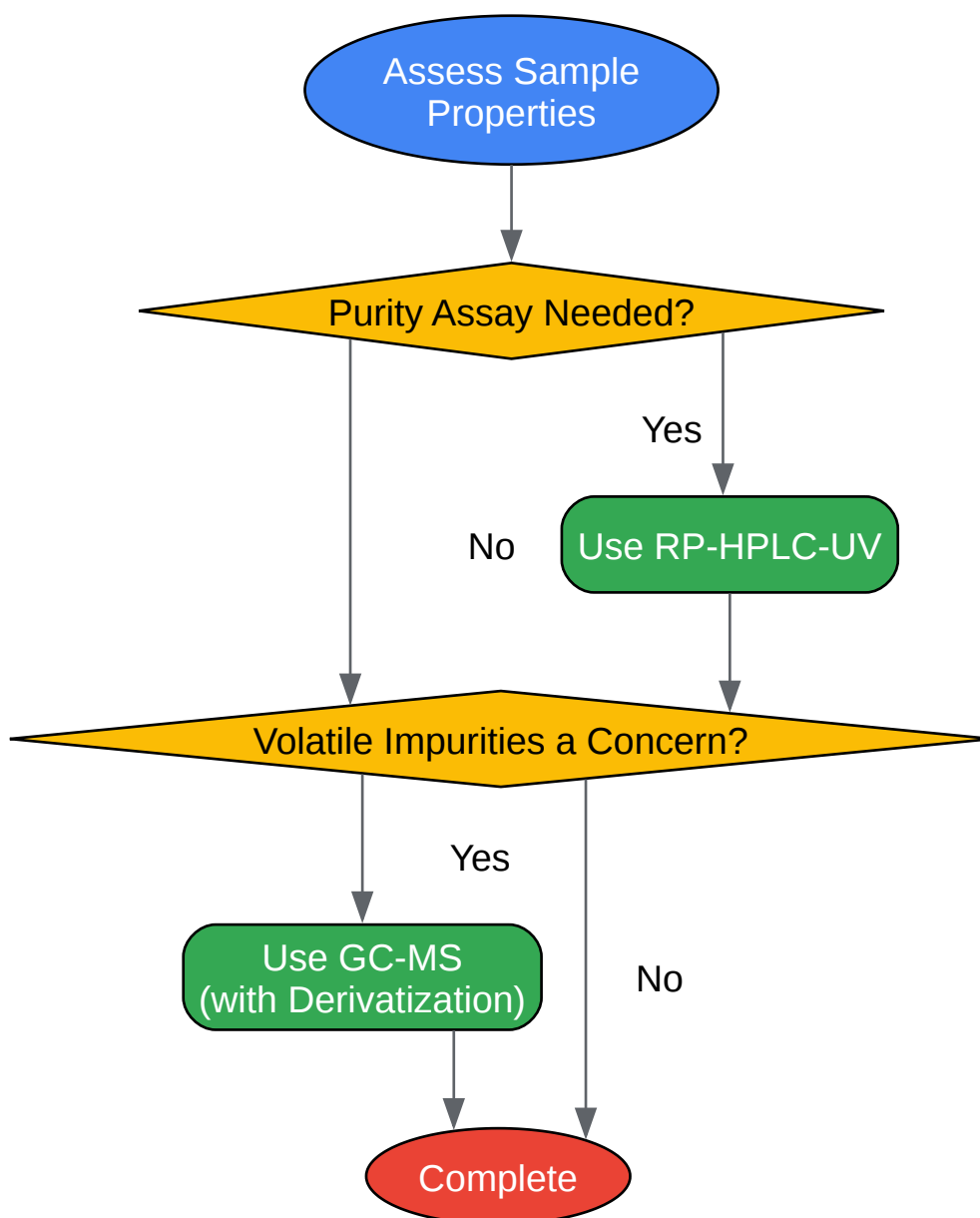
Molecular Structure and Properties:

- IUPAC Name: **1-(Pyrazin-2-yl)azetidin-3-ol**^[2]
- CAS Number: 1342906-03-9^[2]
- Molecular Formula: C₇H₉N₃O^[2]
- Molecular Weight: 151.17 g/mol

Integrated Analytical Workflow

A comprehensive characterization relies on the orthogonal application of multiple analytical techniques. Chromatographic methods are employed to separate the analyte from impurities, while spectroscopic methods provide detailed structural information.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]

- [2. fluorochem.co.uk](https://2.fluorochem.co.uk) [[fluorochem.co.uk](https://2.fluorochem.co.uk)]
- To cite this document: BenchChem. [Application Note: Comprehensive Analytical Characterization of 1-(Pyrazin-2-yl)azetidin-3-ol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1468918/docs#application-note-comprehensive-analytical-characterization-of-1-pyrazin-2-yl-azetidin-3-ol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)